

Personal protective equipment for handling Methyl 4-(chlorocarbonyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(chlorocarbonyl)benzoate

Cat. No.: B047956

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Essential Safety and Handling Guide for Methyl 4-(chlorocarbonyl)benzoate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling reactive chemicals like **Methyl 4-** (**chlorocarbonyl)benzoate**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure compliance with safety standards.

Chemical Identifier:

- Name: Methyl 4-(chlorocarbonyl)benzoate
- Synonym(s): 4-Chlorocarbonylbenzoic acid methyl ester, Methyl 4-(chloroformyl)benzoate,
 Methyl terephthaloyl chloride
- CAS Number: 7377-26-6

Primary Hazards: **Methyl 4-(chlorocarbonyl)benzoate** is a corrosive solid that causes severe skin burns and eye damage.[1][2] It is harmful if swallowed and may cause respiratory irritation. [1] A significant hazard is its reaction with water or moisture, which liberates toxic hydrogen chloride gas.[1]



Personal Protective Equipment (PPE)

A systematic approach to safety begins with the correct selection and use of PPE. The following table summarizes the required PPE for handling **Methyl 4-** (chlorocarbonyl)benzoate.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield (minimum 8-inch). Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	To protect against splashes and dust that can cause severe eye damage.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber, or PVC). Gloves must be inspected before use.[4][5][6]	To prevent skin contact which can result in severe burns.[1]
Body Protection	A chemical-resistant lab coat or a complete suit protecting against chemicals.[1][4]	To protect the body from accidental splashes and contact with the solid.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask or a respirator with P3 cartridges).	To prevent inhalation of dust and vapors that can damage the respiratory tract.[1]

Safety Operating Guide

A systematic approach is critical for the safe handling of **Methyl 4-(chlorocarbonyl)benzoate**. The following step-by-step protocol outlines the procedure from preparation to disposal.

- 1. Preparation and Engineering Controls:
- Work in a well-ventilated area, exclusively within a chemical fume hood.[1]



- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1]
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials.[1]
- Incompatible materials include water, strong oxidizing agents, bases, and alcohols.[1]
- 2. Handling Procedure:
- Wear all the requisite PPE as detailed in the table above.
- Avoid direct contact with skin, eyes, and clothing.[1]
- Do not breathe in dust or vapors.[1][7]
- When not in use, keep containers securely sealed to prevent exposure to moisture.[1]
- After handling, wash hands and other exposed areas thoroughly.[1][7]
- 3. Spill Response:
- In case of a spill, evacuate the area immediately.
- For minor spills, absorb with an inert, dry material such as sand, earth, or vermiculite.[4]
- Do not use water to clean up spills.[1]
- Collect the absorbed material into a suitable, labeled, and tightly sealed container for disposal.[1]
- Do not allow the spilled chemical to enter drains or waterways.

Disposal Plan

Proper disposal of **Methyl 4-(chlorocarbonyl)benzoate** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.



- Waste Container: All waste, including spilled material and empty containers, must be collected in a designated, properly labeled, and sealed container.
- Disposal Method: Dispose of the contents and the container at an approved waste disposal plant.[1][7] Follow all local, state, and federal regulations for hazardous waste disposal.
- Environmental Precautions: Do not release the chemical or its waste into the environment, including drains, soil, or water systems.[1]

Workflow for Handling Methyl 4-(chlorocarbonyl)benzoate

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